

An In-depth Technical Guide to 1-(Phenylsulfonyl)pyrrolidine

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Compound of Interest

Compound Name: 1-(Phenylsulfonyl)pyrrolidine

Cat. No.: B181110

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **1-(Phenylsulfonyl)pyrrolidine**, a key building block in medicinal chemistry.

Chemical and Physical Properties

1-(Phenylsulfonyl)pyrrolidine, with the CAS number 5033-22-7, is a sulfonamide derivative that serves as a versatile synthetic intermediate.^[1] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	5033-22-7	^[1]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ S	^[2]
Molecular Weight	211.28 g/mol	^[1] ^[2]
IUPAC Name	1-(benzenesulfonyl)pyrrolidine	^[2]
Synonyms	1-(phenylsulphonyl)pyrrolidine, N-benzenesulfonyl pyrrolidine	^[2]
InChI Key	DSWRVRWIXRRDLN- UHFFFAOYSA-N	^[1]

Physical Properties

Experimental data on the physical properties of **1-(Phenylsulfonyl)pyrrolidine**, such as melting and boiling points, are not readily available in the reviewed literature. The table below presents computed properties.

Property	Value	Source
XLogP3	1.6	[2]
Topological Polar Surface Area	45.8 Å ²	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2]

Spectroscopic Data

While specific experimental spectra for **1-(Phenylsulfonyl)pyrrolidine** are not widely published, spectroscopic data is crucial for its characterization. High-resolution mass spectrometry (HRMS) can confirm the molecular formula, with an expected monoisotopic mass of approximately 211.0667 g/mol [\[3\]](#) ¹³C NMR and ¹⁵N NMR spectral data have been recorded for this compound, though the spectra are not publicly available.[\[2\]](#)

Synthesis of 1-(Phenylsulfonyl)pyrrolidine

The most direct method for synthesizing **1-(Phenylsulfonyl)pyrrolidine** is through the N-sulfonylation of pyrrolidine.[\[1\]](#) This involves the reaction of pyrrolidine with benzenesulfonyl chloride.

Representative Experimental Protocol

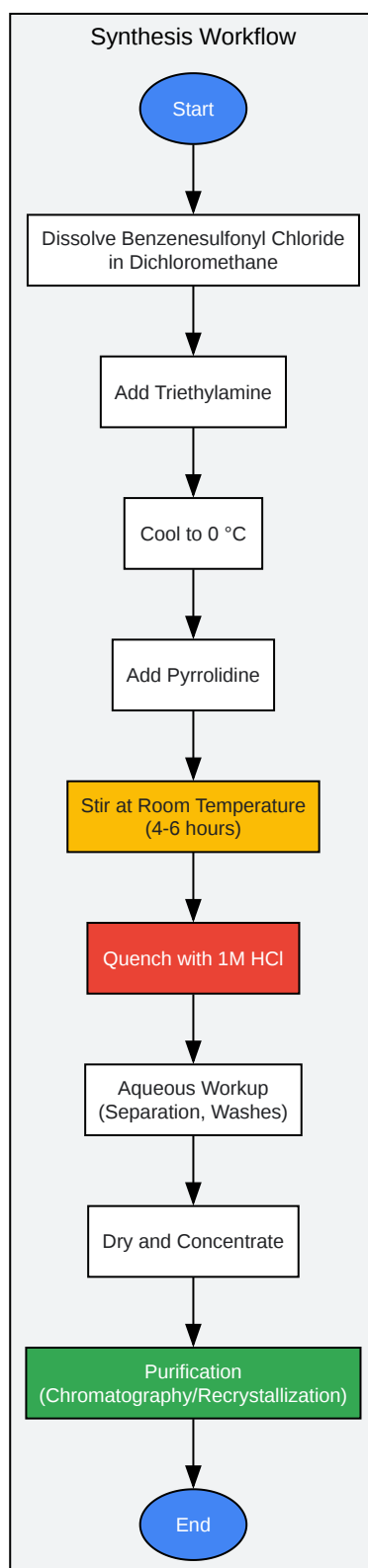
The following protocol is a representative method for the synthesis of **1-(Phenylsulfonyl)pyrrolidine**, adapted from procedures for analogous compounds.

Materials:

- Pyrrolidine
- Benzenesulfonyl chloride
- Triethylamine or other suitable base
- Dichloromethane or other suitable aprotic solvent
- 1M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve benzenesulfonyl chloride (1.0 equivalent) in dichloromethane.
- Add triethylamine (1.2 equivalents) to the solution.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add pyrrolidine (1.1 equivalents) dropwise to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding 1M hydrochloric acid.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude product may be further purified by column chromatography or recrystallization.



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Caption: General workflow for the synthesis of **1-(Phenylsulfonyl)pyrrolidine**.

Safety Information

A specific safety data sheet (SDS) for **1-(Phenylsulfonyl)pyrrolidine** is not readily available. The safety precautions should be based on the known hazards of the reactants, namely pyrrolidine and benzenesulfonyl chloride. Pyrrolidine is a flammable, corrosive, and harmful liquid.^[4] Benzenesulfonyl chloride is also corrosive and causes severe skin burns and eye damage. Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. The synthesis should be carried out in a well-ventilated fume hood.

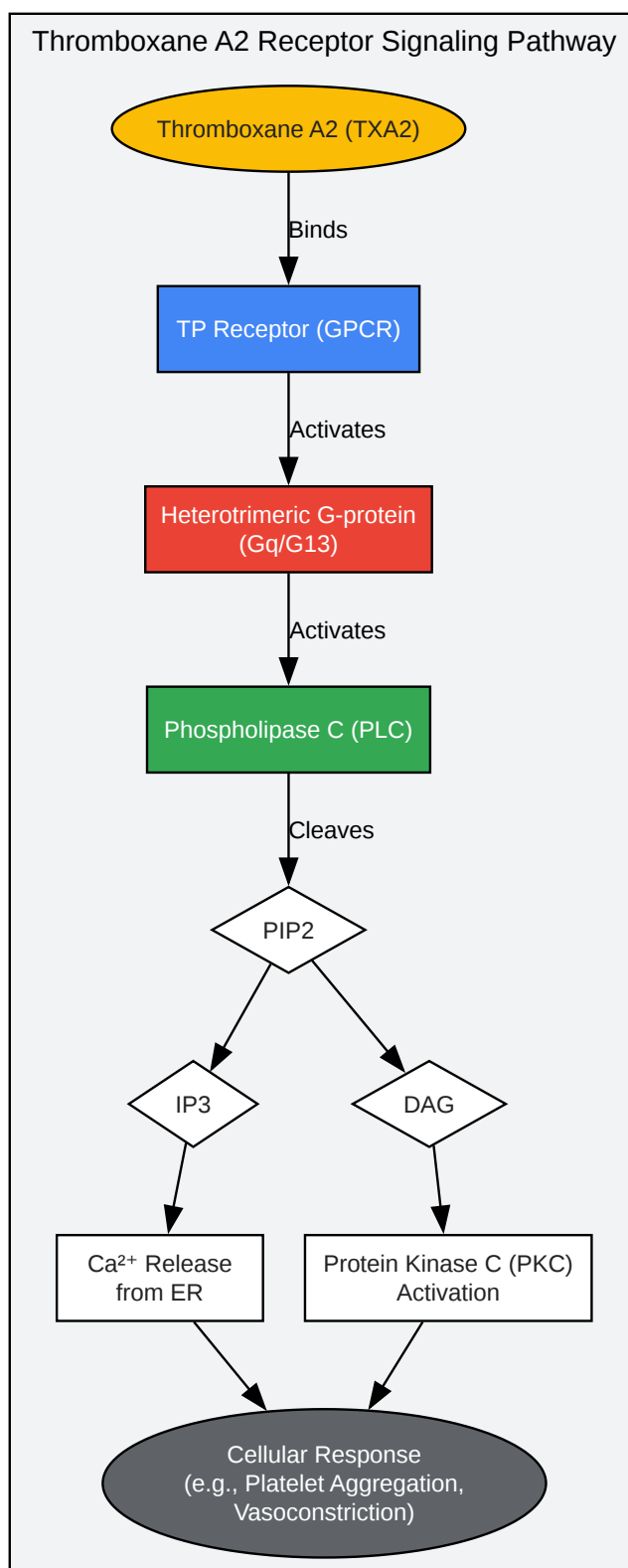
Applications in Drug Discovery

1-(Phenylsulfonyl)pyrrolidine is a valuable building block in medicinal chemistry, primarily due to the presence of the phenylsulfonyl group attached to the pyrrolidine nitrogen, which is considered a privileged pharmacophore.^[1] This scaffold is found in compounds that act as potent antagonists for specific G-protein coupled receptors (GPCRs).^[1]

Thromboxane A2 (TXA2) Receptor Antagonism

Significant research has utilized the **1-(Phenylsulfonyl)pyrrolidine** motif in the development of thromboxane A2 (TXA2) receptor antagonists.^[1] TXA2 is a potent mediator in various cardiovascular diseases and asthma.^[1] Antagonists of the TXA2 receptor (a GPCR) can inhibit platelet aggregation and vascular contraction, making them promising therapeutic agents.^[1]

The signaling pathway of the Thromboxane A2 receptor (TP receptor) is a classic example of a GPCR cascade.



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Caption: Simplified Thromboxane A2 (TP) receptor signaling pathway.

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